

BP Fluor 594 NHS Ester: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *BP Fluor 594 NHS ester*

Cat. No.: *B3179287*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the properties and applications of **BP Fluor 594 NHS ester**, a fluorescent dye crucial for labeling biomolecules in various research applications. This guide includes detailed technical data, experimental protocols for labeling proteins and oligonucleotides, and visual representations of key processes to facilitate its effective use in the laboratory.

Core Properties and Technical Data

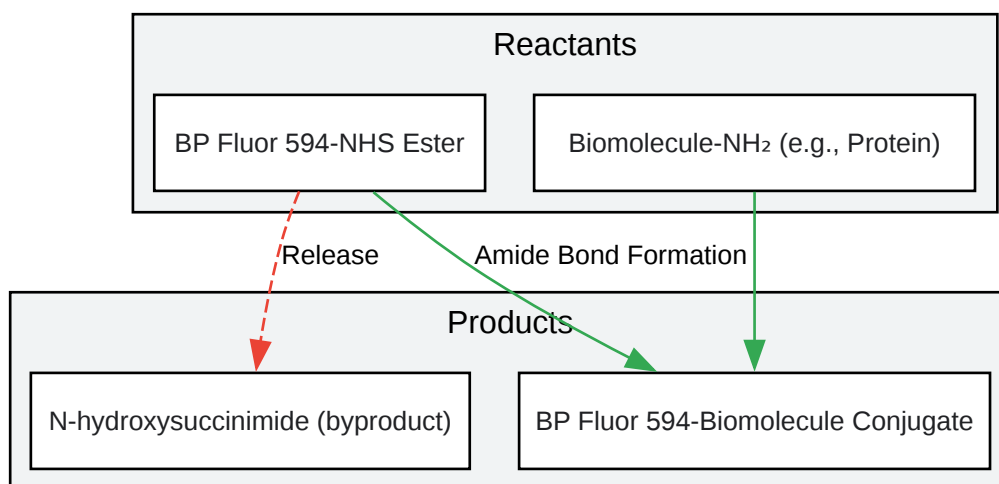
BP Fluor 594 NHS ester is an amine-reactive fluorescent dye that is widely used for covalently labeling proteins, antibodies, and other biomolecules containing primary amines.^{[1][2][3]} It is a bright, water-soluble, and pH-insensitive red-fluorescent dye, making it a versatile tool for fluorescence microscopy, flow cytometry, and other fluorescence-based detection methods.^{[1][3]} The N-hydroxysuccinimidyl (NHS) ester moiety reacts efficiently with primary amines (e.g., the side chain of lysine residues or the N-terminus of proteins) at a pH range of 7-9 to form a stable, covalent amide bond.^{[1][3]}

The key quantitative data for **BP Fluor 594 NHS ester** and its spectrally similar equivalent, Alexa Fluor 594, are summarized in the table below for easy comparison and reference.

Property	Value	Source
Chemical Formula	C39H37N3O13S2	[1]
Molecular Weight	819.9 g/mol	[1]
CAS Number	1638544-48-5	[1]
Excitation Maximum (λ_{ex})	590 nm	[1]
Emission Maximum (λ_{em})	617 nm	[1]
Molar Extinction Coefficient (ϵ)	92,000 $\text{cm}^{-1}\text{M}^{-1}$	[1]
Quantum Yield (Φ)	~0.66	[4]
Optimal pH for Labeling	7.0 - 9.0	[1][3]
Solubility	Water, DMSO, DMF	[1]
Storage Conditions	-20°C, protected from light and moisture	[1]

Chemical Reaction and Labeling Workflow

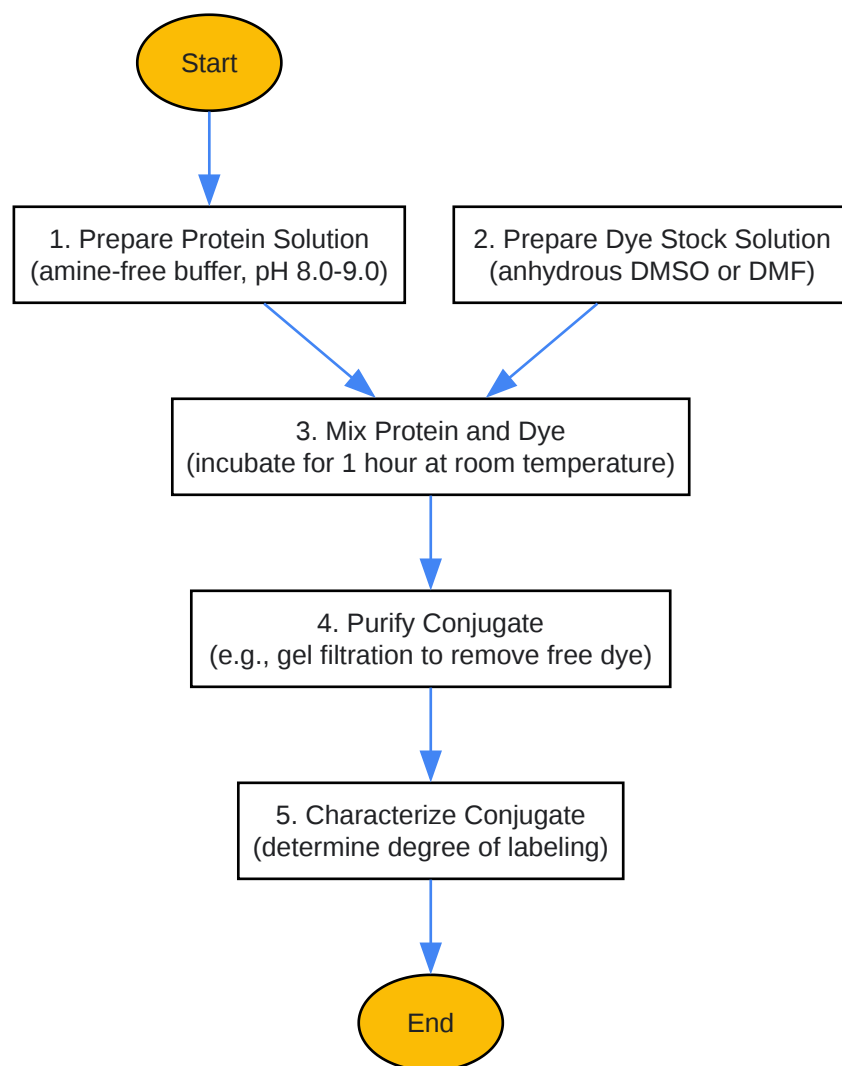
The fundamental principle behind the use of **BP Fluor 594 NHS ester** is its chemical reaction with primary amines. The following diagram illustrates this conjugation reaction.



[Click to download full resolution via product page](#)

Figure 1: Reaction of **BP Fluor 594 NHS ester** with a primary amine on a biomolecule.

A typical experimental workflow for labeling a protein with **BP Fluor 594 NHS ester** involves several key steps, from preparation of the reagents to purification of the final conjugate.



[Click to download full resolution via product page](#)

Figure 2: General experimental workflow for protein labeling with **BP Fluor 594 NHS ester**.

Experimental Protocols

Protocol 1: Labeling of IgG Antibodies

This protocol is optimized for the labeling of Immunoglobulin G (IgG) antibodies.

Materials:

- IgG antibody solution (1-10 mg/mL in an amine-free buffer like PBS)
- **BP Fluor 594 NHS ester**
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- 1 M Sodium bicarbonate buffer, pH 8.3-8.5
- Purification column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS), pH 7.2-7.4

Procedure:

- Antibody Preparation:
 - Ensure the antibody solution is free of amine-containing substances like Tris or glycine. If necessary, dialyze the antibody against PBS.
 - Adjust the pH of the antibody solution to 8.3-8.5 by adding 1/10th volume of 1 M sodium bicarbonate buffer.
- Dye Preparation:
 - Warm the vial of **BP Fluor 594 NHS ester** to room temperature.
 - Prepare a 10 mg/mL stock solution of the dye in anhydrous DMSO or DMF. This should be done immediately before use.
- Labeling Reaction:
 - Slowly add the dye stock solution to the antibody solution while gently stirring. A common starting point is a 5- to 15-fold molar excess of dye to antibody. The optimal ratio may need to be determined empirically.
 - Incubate the reaction mixture for 1 hour at room temperature, protected from light.
- Purification:

- Separate the labeled antibody from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) equilibrated with PBS.
- Collect the first colored band, which contains the fluorescently labeled antibody.
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the conjugate at 280 nm (for protein) and 590 nm (for BP Fluor 594).
 - Calculate the DOL using the following formula: $DOL = (A_{590} \times M_{\text{protein}}) / (\epsilon_{\text{dye}} \times (A_{280} - (A_{590} \times CF_{280})))$
 - A_{590} and A_{280} are the absorbances at 590 nm and 280 nm.
 - M_{protein} is the molecular weight of the protein.
 - ϵ_{dye} is the molar extinction coefficient of the dye (92,000 $M^{-1}cm^{-1}$).
 - CF_{280} is the correction factor for the dye's absorbance at 280 nm (typically around 0.50 for rhodamine-based dyes).

Protocol 2: Labeling of Oligonucleotides

This protocol provides a general guideline for labeling amine-modified oligonucleotides.

Materials:

- Amine-modified oligonucleotide (0.1 mM solution in 0.2 M carbonate buffer, pH 8-9)
- **BP Fluor 594 NHS ester**
- Anhydrous dimethylformamide (DMF)
- Purification supplies (e.g., gel filtration or HPLC)

Procedure:

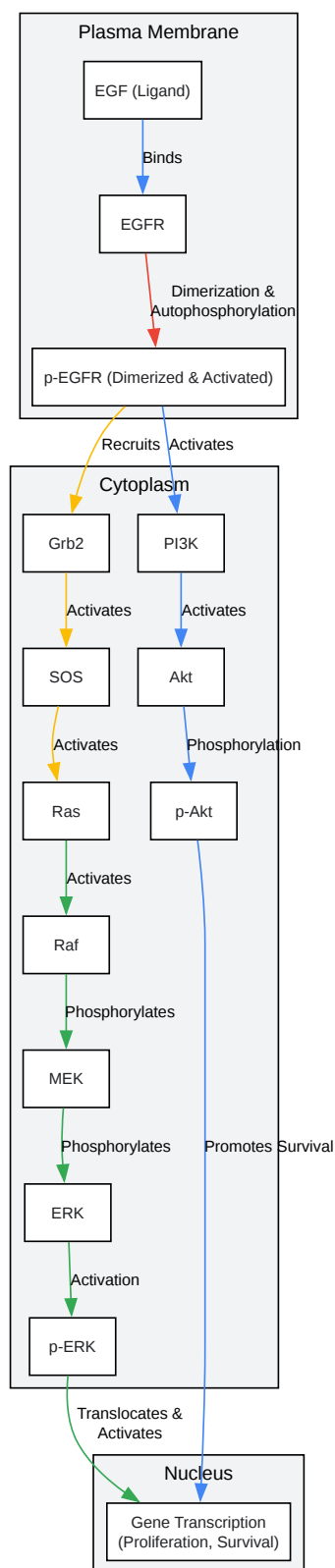
- Oligonucleotide Preparation:

- Dissolve the amine-modified oligonucleotide in 0.2 M carbonate buffer (pH 8-9) to a final concentration of 0.1 mM.
- Dye Preparation:
 - Prepare a 5 mg/mL solution of **BP Fluor 594 NHS ester** in anhydrous DMF immediately before use.
- Labeling Reaction:
 - Add approximately 30 µL of the dye solution to 50 µL of the oligonucleotide solution.
 - Incubate the reaction at room temperature for 2 hours with shaking.
- Purification:
 - Purify the labeled oligonucleotide from the free dye using gel filtration or reverse-phase HPLC.

Application in Signaling Pathway Analysis: EGFR Signaling

BP Fluor 594-conjugated antibodies are powerful tools for visualizing and analyzing cellular signaling pathways. A common application is in the study of the Epidermal Growth Factor Receptor (EGFR) signaling pathway, which is crucial in cell proliferation, differentiation, and survival. Dysregulation of this pathway is often implicated in cancer.

Immunofluorescence microscopy using antibodies targeting total EGFR or its phosphorylated (activated) forms can reveal the receptor's localization and activation status upon ligand binding. A secondary antibody conjugated to BP Fluor 594 can then be used to visualize the primary antibody.



[Click to download full resolution via product page](#)

Figure 3: Simplified overview of the EGFR signaling pathway, a common target for immunofluorescence studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. google.com [google.com]
- 2. PI3K/AKT signalling pathway panel (ab283852) | Abcam [abcam.com]
- 3. Akt/PKB Cell Signaling Pathway—Novex® Antibodies, ELISAs, & Luminex® Assays | Thermo Fisher Scientific - HK [thermofisher.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [BP Fluor 594 NHS Ester: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3179287#what-is-bp-fluor-594-nhs-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com